

protocols for handling and storing Triangulo-dodecacarbonyltriosmium safely

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Compound of Interest

Compound Name: *Triangulo-dodecacarbonyltriosmium*

Cat. No.: *B097018*

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Application Notes and Protocols for Triangulo-dodecacarbonyltriosmium

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the safe handling, storage, and disposal of **Triangulo-dodecacarbonyltriosmium** ($\text{Os}_3(\text{CO})_{12}$). It also includes information on its physical, chemical, and toxicological properties to ensure the safety of laboratory personnel.

Compound Information

1.1. Physical and Chemical Properties

Triangulo-dodecacarbonyltriosmium is a yellow, crystalline solid.[1] It is a stable metal carbonyl cluster, but like other metal carbonyls, it can be a source of carbon monoxide upon decomposition.[2]

Property	Value	Reference
Chemical Formula	C ₁₂ O ₁₂ Os ₃	[3]
CAS Number	15696-40-9	[3]
Molecular Weight	906.81 g/mol	[4]
Appearance	Yellow powder/crystals	[1]
Melting Point	224 °C (decomposes)	[2]
Solubility	Insoluble in water; slightly soluble in organic solvents.	[5]
Stability	Air-stable solid. Decomposes upon heating to release carbon monoxide.[2]	[4]

1.2. Toxicological Data

Specific quantitative toxicity data, such as an LD50 value for **Triangulo-dodecacarbonyltriosmium**, is not readily available. However, the toxicity of metal carbonyls is generally attributed to the toxicity of the metal itself and the release of carbon monoxide.[6][7][8] Inhalation of dust and ingestion are the primary routes of exposure for solid metal carbonyls.

Hazard	Description	GHS Classification
Acute Oral Toxicity	Harmful if swallowed.	H302
Skin Irritation	Causes skin irritation.	H315
Eye Irritation	Causes serious eye irritation.	H319
Respiratory Irritation	May cause respiratory irritation.	H335

Data sourced from PubChem.

Safety and Handling Protocols

Due to its toxicity, all handling of **Triangulo-dodecacarbonyltriosmium** should be performed in a well-ventilated chemical fume hood.

2.1. Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Two pairs of nitrile gloves. Gloves should be inspected before use and changed regularly.
- Body Protection: A fully buttoned lab coat, preferably chemically resistant.
- Respiratory Protection: For operations with a high risk of dust generation that cannot be controlled by a fume hood, a NIOSH-approved respirator with an appropriate cartridge for particulates and carbon monoxide should be used.

2.2. Engineering Controls

- All work with solid **Triangulo-dodecacarbonyltriosmium** and its solutions must be conducted in a certified chemical fume hood.
- The work surface of the fume hood should be covered with absorbent pads to contain any spills.
- Ensure that an eyewash station and safety shower are readily accessible.

2.3. Handling Procedure

- Preparation:
 - Designate a specific area within the fume hood for handling the compound.
 - Ensure all necessary equipment and reagents for the experiment and for potential spill cleanup are within the fume hood.

- Weighing:
 - If possible, weigh the compound directly within the fume hood.
 - If a balance is not available inside the hood, tare a sealed container, add the compound to the container inside the fume hood, seal it, and then take it to the balance for weighing.
- During the Reaction:
 - Keep all containers with **Triangulo-dodecacarbonyltriosmium** sealed when not in use.
 - If heating the compound, be aware of the potential for decomposition and the release of carbon monoxide. Ensure the fume hood is functioning optimally.
- After Handling:
 - Thoroughly decontaminate all surfaces and equipment that have come into contact with the compound.
 - Wash hands thoroughly with soap and water after removing gloves.

Storage Protocol

- Store **Triangulo-dodecacarbonyltriosmium** in a tightly sealed, clearly labeled container.
- The container should be stored in a cool, dry, and well-ventilated area, away from incompatible materials such as halogens.
- It is recommended to store the container within a secondary containment vessel.
- Store away from heat sources, as the compound decomposes at elevated temperatures.

Spill and Emergency Procedures

4.1. Spill Response

- Small Spills (in a fume hood):
 - Alert personnel in the immediate area.

- Wearing appropriate PPE, gently cover the spill with an inert absorbent material (e.g., vermiculite, sand).
- Carefully scoop the mixture into a sealable container for hazardous waste.
- Decontaminate the spill area with a suitable solvent, followed by soap and water.
- Large Spills (or spills outside a fume hood):
 - Evacuate the area immediately.
 - Alert others and your supervisor.
 - Contact the institution's emergency response team.

4.2. First Aid Measures

- Inhalation: Move the person to fresh air. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Waste Disposal Protocol

All waste containing **Triangulo-dodecacarbonyltriosmium** must be treated as hazardous waste.

5.1. Waste Collection

- Collect all solid waste, including contaminated PPE and absorbent materials, in a dedicated, sealed, and clearly labeled hazardous waste container.

- Collect solutions containing the compound in a separate, sealed, and labeled hazardous waste container.

5.2. Decontamination and Neutralization (General Guidance)

For small residual amounts on laboratory glassware, the following general procedures for metal carbonyls may be considered. These should be performed in a fume hood.

- **Oxidative Quenching:** Slowly add a solution of an oxidizing agent, such as iodine in a suitable organic solvent (e.g., toluene), to the vessel containing the residual metal carbonyl. The reaction will release carbon monoxide, so it must be done in a well-ventilated fume hood. The resulting osmium salts can then be collected for disposal as heavy metal waste.
- **Base-Promoted Decomposition:** Treatment with a base (e.g., 0.1M NaOH) can decompose the metal carbonyl, again releasing carbon monoxide.[3] The resulting inorganic osmium compounds should be disposed of as hazardous waste.

Important Note: These are general guidelines for the decomposition of metal carbonyls. The efficacy and safety of these procedures for **Triangulo-dodecacarbonyltriosmium** should be carefully evaluated on a small scale by qualified personnel before being adopted as a standard laboratory protocol.

Experimental Protocols

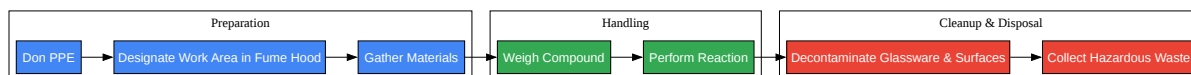
6.1. General Protocol for a Catalytic Reaction

This protocol outlines a general procedure for using **Triangulo-dodecacarbonyltriosmium** as a catalyst precursor in an inert atmosphere.

- **System Preparation:**
 - Assemble the reaction glassware (e.g., Schlenk flask) and dry it thoroughly in an oven.
 - Assemble the apparatus under a stream of inert gas (e.g., nitrogen or argon).
- **Reagent Addition:**

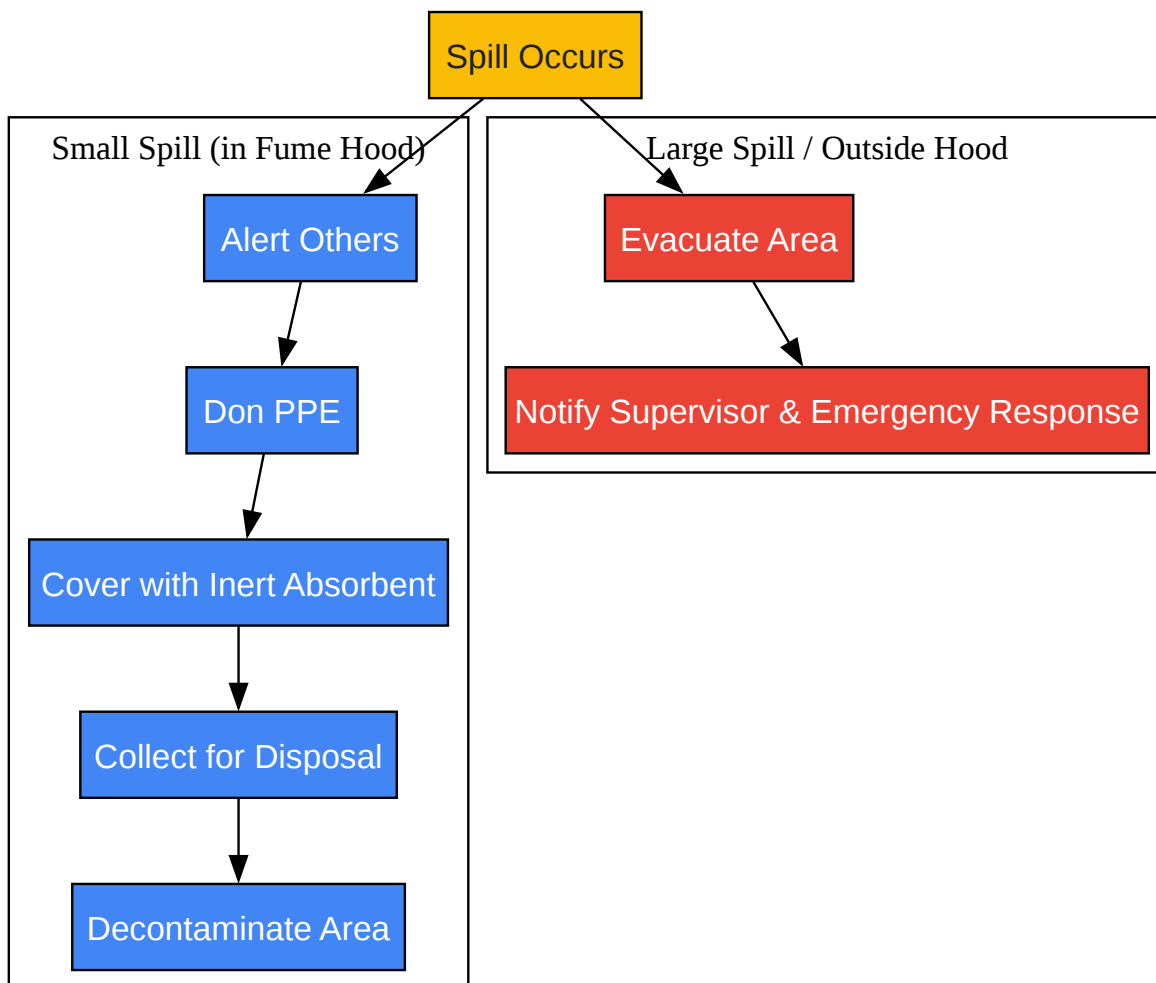
- In the fume hood, weigh the required amount of **Triangulo-dodecacarbonyltriosmium** and the substrate into the reaction flask under a positive pressure of inert gas.
- Add the solvent via a syringe or cannula.
- Reaction:
 - Heat the reaction mixture to the desired temperature using an oil bath.
 - Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC, NMR).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Quench the reaction as appropriate for the specific chemistry.
 - If necessary, remove the osmium-containing byproducts. This may involve filtration through a pad of silica gel or celite. Be aware that the osmium species will be retained on the solid support, which must then be disposed of as hazardous waste.
 - Proceed with standard aqueous work-up and purification of the desired product.

Visualizations



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Caption: Workflow for the safe handling of **Triangulo-dodecacarbonyltriosmium**.



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Caption: Decision tree for responding to a **Triangulo-dodecacarbonyltriosmium** spill.

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